

CAS number and IUPAC name for 1-Bromo-2-ethoxynaphthalene

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Compound of Interest

Compound Name: *1-Bromo-2-ethoxynaphthalene*

Cat. No.: *B1337326*

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Technical Guide: 1-Bromo-2-ethoxynaphthalene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-2-ethoxynaphthalene**, a key intermediate in organic synthesis. This document details its chemical identity, physical properties, and a potential synthetic route, presented in a format tailored for scientific professionals.

Chemical Identity and Properties

1-Bromo-2-ethoxynaphthalene is a naphthalene derivative valued as a versatile building block in the synthesis of more complex molecules.^[1] Its utility in pharmaceutical and materials science research stems from the presence of both a bromine atom and an ethoxy group, which allow for selective functionalization.^[1]

A summary of its key identifiers and physicochemical properties is provided in the table below.

Property	Value	Source
IUPAC Name	1-bromo-2-ethoxynaphthalene	[2] [3]
CAS Number	50389-70-3	[2] [3]
Molecular Formula	C ₁₂ H ₁₁ BrO	[2] [3] [4]
Molecular Weight	251.12 g/mol	[1] [3]
Appearance	Off-white to white solid	[1] [5]
Melting Point	66 °C	[1] [5]
Boiling Point	197-199 °C at 20 Torr	[5]
Canonical SMILES	CCOC1=C(C2=CC=CC=C2C=C1)Br	[3]
InChI	InChI=1S/C12H11BrO/c1-2-14-11-8-7-9-5-3-4-6-10(9)12(11)13/h3-8H,2H2,1H3	[3]
InChIKey	BUMQDJUGOXMLDY-UHFFFAOYSA-N	[3]

Synthesis of 1-Bromo-2-ethoxynaphthalene

The synthesis of **1-Bromo-2-ethoxynaphthalene** can be achieved through a two-step process starting from 2-naphthol. The first step involves the selective bromination of 2-naphthol to yield 1-bromo-2-naphthol. The subsequent step is a Williamson ether synthesis to introduce the ethoxy group.

Step 1: Synthesis of 1-Bromo-2-naphthol from 2-Naphthol

A common method for the selective bromination of 2-naphthol involves the use of sodium bromide and an oxidizing agent like Oxone in a solid-state reaction.[\[6\]](#)

Experimental Protocol:

- In a mortar, combine 2-naphthol, sodium bromide, and Oxone.
- Grind the mixture thoroughly with a pestle.
- Allow the reaction mixture to stand overnight.
- Following the reaction period, extract the crude product using ethyl acetate.
- The solvent is then removed under reduced pressure to yield the crude 1-bromo-2-naphthol, which can be purified by recrystallization.

Step 2: Williamson Ether Synthesis of 1-Bromo-2-ethoxynaphthalene

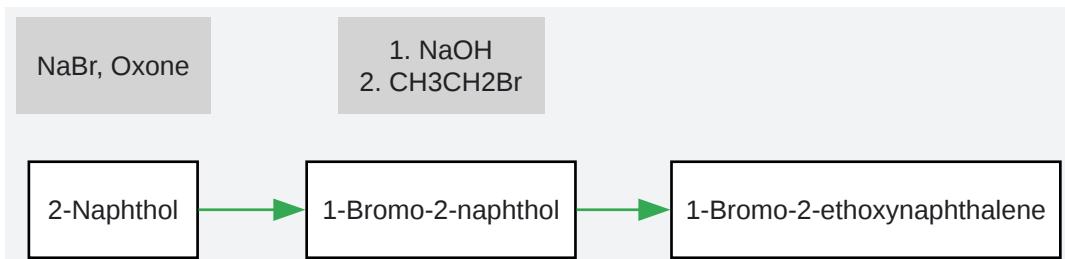
The Williamson ether synthesis involves the reaction of an alkoxide with a primary alkyl halide. [7] In this case, 1-bromo-2-naphthol is deprotonated to form the corresponding naphthoxide ion, which then undergoes nucleophilic substitution with an ethylating agent.

Experimental Protocol:

- Dissolve 1-bromo-2-naphthol in a suitable solvent such as ethanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- Add a strong base, such as sodium hydroxide, to the solution to deprotonate the hydroxyl group, forming the sodium 1-bromo-2-naphthoxide.
- Introduce an ethylating agent, such as ethyl bromide or diethyl sulfate, to the reaction mixture.
- Heat the mixture to reflux for several hours to ensure the completion of the reaction.
- After cooling to room temperature, the reaction mixture is worked up by adding water and extracting the product with an organic solvent like diethyl ether or ethyl acetate.
- The organic layer is washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield the crude **1-Bromo-2-ethoxynaphthalene**.
- The final product can be purified by column chromatography or recrystallization.

Synthetic Pathway Visualization

The following diagram illustrates the two-step synthesis of **1-Bromo-2-ethoxynaphthalene** from 2-naphthol.



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Caption: Synthesis of **1-Bromo-2-ethoxynaphthalene**.

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